

# CAS number and molecular formula for 2-Amino-4-cyanopyridine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Amino-4-cyanopyridine

Cat. No.: B024417

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## A Comprehensive Technical Guide to 2-Amino-4-cyanopyridine

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides an in-depth overview of **2-Amino-4-cyanopyridine**, a pivotal heterocyclic intermediate in the pharmaceutical and fine chemical industries. This document consolidates essential information including its chemical identity, physicochemical properties, synthesis methodologies, and significant applications in drug discovery and development. Special focus is given to its roles as a metabotropic glutamate receptor 2 (mGluR2) antagonist for central nervous system (CNS) disorders and as a scaffold for the development of novel anticancer agents targeting critical signaling pathways. Detailed experimental protocols and quantitative biological data are presented to support researchers in their laboratory work and strategic decision-making.

### Chemical Identity and Physicochemical Properties

**2-Amino-4-cyanopyridine**, also known as 2-aminoisonicotinonitrile, is a substituted pyridine derivative with significant utility as a building block in organic synthesis.<sup>[1][2]</sup>

Property	Value	Reference(s)
CAS Number	42182-27-4	[3]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> N <sub>3</sub>	[3]
Molecular Weight	119.12 g/mol	
Appearance	Cream to yellow to brown crystalline powder or solid	[3]
Melting Point	146-156 °C	[3]
Boiling Point	297.7±20.0 °C (Predicted)	[4]
Density	1.23±0.1 g/cm <sup>3</sup> (Predicted)	[5]
Solubility	Slightly soluble in water	[2]
pKa	3.93±0.11 (Predicted)	[5]
InChI Key	GEEAYLFEIFJFGP-UHFFFAOYSA-N	[3]
SMILES	<chem>NC1=NC=CC(C#N)=C1</chem>	[3]

## Synthesis of 2-Amino-4-cyanopyridine

Several synthetic routes to **2-Amino-4-cyanopyridine** have been reported, offering flexibility based on available starting materials and reaction conditions.

### Experimental Protocols

#### Method 1: Reduction of 2-Nitro-4-cyanopyridine

This method involves the reduction of a nitro group to an amine using reduced iron powder.[6]

- Materials:
  - Reduced iron powder (8.54 g, 0.15 mol)
  - Acetic acid (1.1 mL, 0.02 mol)

- 2-Nitro-4-cyanopyridine (10.9 g, 0.06 mol)
- Water (100 mL)
- Antioxidant (e.g., sodium sulfite, 0.2 g)
- Procedure:
  - In a 250 mL four-necked reaction flask, combine the reduced iron powder, acetic acid, and water.
  - Heat the mixture to reflux for 15 minutes.
  - Cool the mixture to 85°C and slowly add 2-nitro-4-cyanopyridine. The reaction is exothermic.
  - After the addition is complete, heat the mixture to reflux for 1 hour.
  - Cool the reaction to room temperature and filter to remove the iron residue.
  - Wash the residue with water and combine the filtrates.
  - Add the antioxidant to the combined filtrate.
  - Evaporate the solvent under reduced pressure to obtain the crude product.
  - The crude product can be further purified by recrystallization to yield a white powder of **2-Amino-4-cyanopyridine**.[\[6\]](#)

#### Method 2: Ammonolysis of 2-Chloro-4-cyanopyridine

This protocol describes the displacement of a chloro substituent with ammonia.[\[6\]](#)

- Materials:
  - 2-Chloro-4-cyanopyridine
  - Anhydrous ethanol

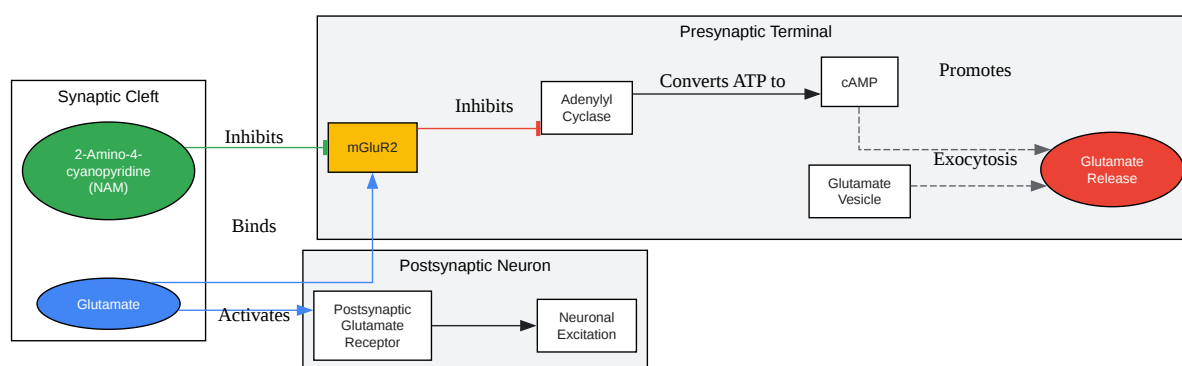
- Ammonia
- Deionized water
- Solid sodium hydroxide
- Isopropanol
- Procedure:
  - In a 500 mL round-bottom flask, dissolve 2-chloro-4-cyanopyridine in anhydrous ethanol and saturate the solution with ammonia.
  - Stir the reaction mixture at 60°C for 24 hours. The mixture will gradually turn orange-yellow.
  - Remove excess ammonia and ethanol by rotary evaporation at approximately 35-40°C.
  - Add anhydrous ethanol to the residue and cool to -18°C to precipitate ammonium chloride.
  - Filter the solid and wash it with anhydrous ethanol three times.
  - Combine the filtrates and evaporate the solvent to yield **2-Amino-4-cyanopyridine** hydrochloride.[6]
  - Dissolve the hydrochloride salt in deionized water and adjust the pH to approximately 11 with solid sodium hydroxide.
  - Extract the aqueous solution with isopropanol three times.
  - Combine the organic layers and evaporate the isopropanol at 40°C to obtain **2-Amino-4-cyanopyridine**. [6]

## Applications in Drug Development

**2-Amino-4-cyanopyridine** serves as a crucial scaffold in the development of therapeutics for a range of diseases, from CNS disorders to cancer.

## Central Nervous System Disorders: mGluR2 Antagonism

**2-Amino-4-cyanopyridine** has been identified as a metabotropic glutamate receptor 2 (mGluR2) antagonist.[3][7] mGluR2s are presynaptic autoreceptors that inhibit glutamate release.[8] Negative allosteric modulators (NAMs) of mGluR2 can enhance glutamatergic transmission, a mechanism that is being explored for the treatment of cognitive deficits and depression.[8][9]



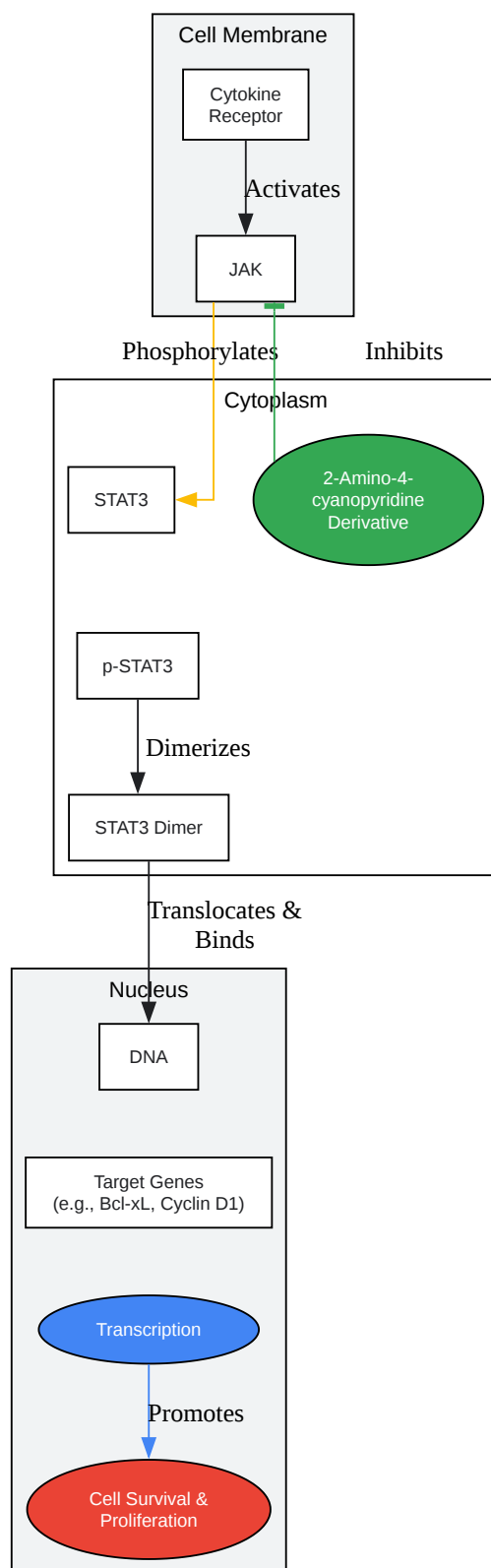
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### mGluR2 Negative Allosteric Modulation by 2-Amino-4-cyanopyridine.

## Anticancer Activity

The cyanopyridine scaffold is present in several potent anticancer agents. Derivatives of 2-aminopyridine have shown promise in inhibiting key signaling pathways implicated in cancer progression, such as the STAT3 and FOXA2 pathways.

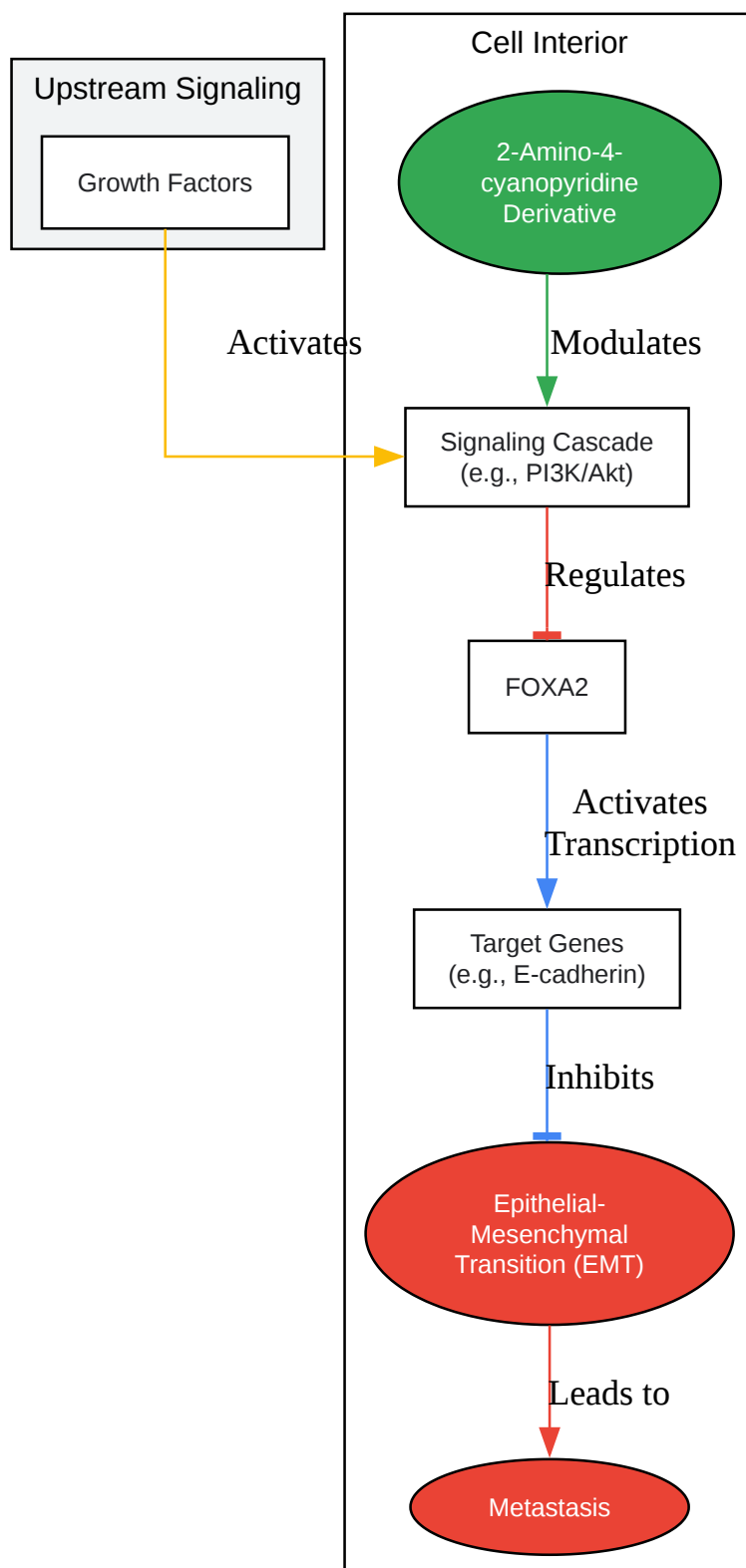
The Signal Transducer and Activator of Transcription 3 (STAT3) is a transcription factor that is often constitutively activated in many cancers, promoting cell proliferation, survival, and angiogenesis. Inhibition of STAT3 phosphorylation is a key strategy in cancer therapy.



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### Inhibition of the JAK/STAT3 Signaling Pathway.

Forkhead box protein A2 (FOXA2) is a pioneer transcription factor with complex roles in different cancers. In some contexts, its downregulation is associated with cancer progression and metastasis. Certain aminopyridine derivatives have been shown to modulate FOXA2 expression.



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### Modulation of the FOXA2 Signaling Pathway in Cancer.



## Biological Activity of Cyanopyridine Derivatives

While specific IC<sub>50</sub> or K<sub>i</sub> values for **2-Amino-4-cyanopyridine** are not extensively reported in the public domain, studies on structurally related 2-amino-3-cyanopyridine and other cyanopyridine derivatives demonstrate the potent biological activity of this class of compounds.

Compound Class	Target	Activity	Cell Line(s)	Reference(s)
Nopinone-based 2-amino-3-cyanopyridines	Anticancer	IC <sub>50</sub> : 23.78 - 67.61 μM	A549, MKN45, MCF7	[10]
3-Cyanopyridinone derivatives	Anticancer	IC <sub>50</sub> : 1.39 - 1.77 μM	MCF-7	[11]
3-Cyanopyridine derivatives	Pim-1 Kinase Inhibitor	IC <sub>50</sub> : 0.46 μM	-	[12]
3-Cyanopyridine derivatives	Anticancer	IC <sub>50</sub> : 1.69 - 1.89 μM	MCF-7	[13]

## Toxicology and Safety

**2-Amino-4-cyanopyridine** is classified as toxic if swallowed, in contact with skin, or if inhaled, and it causes serious eye irritation. Appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, should be worn when handling this compound. Work should be conducted in a well-ventilated area or under a fume hood. The toxicological properties have not been fully investigated.

## Conclusion

**2-Amino-4-cyanopyridine** is a versatile and valuable building block for the synthesis of complex heterocyclic compounds with significant pharmacological activities. Its role as a scaffold for mGluR2 antagonists and various anticancer agents highlights its importance in modern drug discovery. The synthetic methodologies presented provide a solid foundation for its preparation, while the outlined biological activities and signaling pathways offer a rationale

for its use in developing novel therapeutics. Further research into the pharmacokinetics, specific biological targets, and safety profile of **2-Amino-4-cyanopyridine** and its derivatives is warranted to fully exploit its therapeutic potential.

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- To cite this document: BenchChem. [CAS number and molecular formula for 2-Amino-4-cyanopyridine]. BenchChem, [2025]. [Online PDF]. Available at:

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